

# Linalyl Butyrate: A Technical Guide to Solubility in Water and Organic Solvents

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## Compound of Interest

Compound Name: Linalyl butyrate

Cat. No.: B1205819

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## Introduction

**Linalyl butyrate** (CAS No. 78-36-4) is a naturally occurring ester, valued for its characteristic fruity and floral aroma, reminiscent of pear and bergamot. It is a key component in the fragrance, flavor, and cosmetic industries. For researchers and professionals in drug development, understanding the solubility of **linalyl butyrate** is crucial for formulation, delivery systems, and toxicological studies. This technical guide provides a comprehensive overview of the solubility of **linalyl butyrate** in aqueous and organic media, details of experimental protocols for solubility determination, and a logical workflow for assessing solvent compatibility.

## Core Concepts in Solubility

The solubility of a substance is defined as the maximum concentration that can be dissolved in a solvent at a specific temperature to form a saturated solution in thermodynamic equilibrium. For a lipophilic ester like **linalyl butyrate**, solubility is governed by the principle of "like dissolves like." Its large hydrocarbon structure dictates low solubility in polar solvents like water and higher solubility in non-polar organic solvents.

## Quantitative Solubility Data

The following tables summarize the available quantitative and qualitative solubility data for **linalyl butyrate** and structurally similar esters. It is important to note that specific quantitative

data for **linalyl butyrate** in a wide range of organic solvents is not readily available in published literature. Therefore, data for analogous esters such as linalyl acetate, ethyl butyrate, and butyl butyrate are provided to offer insights into its likely behavior.

Table 1: Solubility of **Linalyl Butyrate** in Water

Solvent	Temperature (°C)	Solubility	Data Type	Source(s)
Water	25	0.8485 mg/L	Estimated	[1]
Water	Not Specified	16 mg/L (0.016 g/L)	Calculated	
Water	Not Specified	"Slightly soluble" / "Almost insoluble"	Qualitative	[2][3][4][5]

Table 2: Solubility of **Linalyl Butyrate** and Structurally Similar Esters in Organic Solvents

Solute	Solvent	Temperature (°C)	Solubility	Data Type	Source(s)
Linalyl Butyrate	80% Ethanol	Not Specified	1 mL in 3 mL	Quantitative	<a href="#">[2]</a>
Linalyl Butyrate	Alcohols	Not Specified	"Soluble"	Qualitative	<a href="#">[4]</a>
Linalyl Butyrate	Oils	Not Specified	"Soluble"	Qualitative	<a href="#">[4]</a>
Linalyl Acetate	Propylene Glycol	Not Specified	"Slightly soluble"	Qualitative	<a href="#">[6]</a>
Linalyl Acetate	Ethanol	Not Specified	"Soluble"	Qualitative	<a href="#">[6]</a>
Linalyl Acetate	Diethyl Ether	Not Specified	"Soluble"	Qualitative	<a href="#">[6]</a>
Linalyl Acetate	Mineral Oil	Not Specified	"Soluble"	Qualitative	<a href="#">[6]</a>
Linalyl Acetate	Fixed Oils	Not Specified	"Soluble"	Qualitative	<a href="#">[6]</a>
Ethyl Butyrate	Ethanol	Not Specified	"Highly soluble"	Qualitative	<a href="#">[7]</a>
Ethyl Butyrate	Diethyl Ether	Not Specified	"Highly soluble"	Qualitative	<a href="#">[7]</a>
Ethyl Butyrate	Propylene Glycol	Not Specified	"Soluble"	<a href="#">[8]</a>	
Butyl Butyrate	70% Ethanol	Not Specified	1 mL in 3 mL	Quantitative	<a href="#">[9]</a>
Butyl Butyrate	Ethanol	Not Specified	"Miscible"	Qualitative	<a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a>

Butyl Butyrate	Diethyl Ether	Not Specified	"Miscible"	Qualitative	<a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Butyl Butyrate	Most Vegetable Oils	Not Specified	"Miscible"	Qualitative	<a href="#">[9]</a>
Butyl Butyrate	Propylene Glycol	Not Specified	"Slightly soluble"	Qualitative	<a href="#">[9]</a>

## Experimental Protocols for Solubility Determination

Standardized methods are crucial for obtaining reliable and comparable solubility data. The following protocols are widely accepted for determining the solubility of chemical substances.

### OECD Guideline 105: Water Solubility

This guideline describes two primary methods for determining the water solubility of substances: the Flask Method and the Column Elution Method.

#### 1. Flask Method (for solubilities > 10 mg/L)

- Principle: A supersaturated solution is prepared at a temperature higher than the test temperature and then allowed to equilibrate at the test temperature. The concentration of the solute in the saturated aqueous phase is then determined.
- Apparatus:
  - Constant temperature bath with agitation.
  - Glass flasks with stoppers.
  - Centrifuge (if necessary).
  - Analytical instrumentation for concentration measurement (e.g., GC, HPLC).
- Procedure:

- Add an excess amount of the test substance (**linalyl butyrate**) to a flask containing purified water.
- Agitate the flask in a constant temperature bath at a temperature slightly above the test temperature (e.g., 30°C) for at least 24 hours to ensure saturation.
- Transfer the flask to a constant temperature bath set at the desired test temperature (e.g., 25°C) and allow it to equilibrate for at least 24 hours with gentle agitation. This allows excess solute to precipitate.
- Separate the aqueous phase from the undissolved substance, typically by centrifugation at the test temperature.
- Carefully withdraw a sample of the clear supernatant.
- Determine the concentration of **linalyl butyrate** in the sample using a validated analytical method.
- Repeat the process until at least three consecutive measurements show no significant difference in concentration, indicating that equilibrium has been reached.

## 2. Column Elution Method (for solubilities < 10 mg/L)

- Principle: A column is packed with an inert support material coated with the test substance. Water is passed through the column at a slow, constant rate, and the concentration of the substance in the eluate is measured over time until a plateau is reached.
- Apparatus:
  - Water-jacketed column with a temperature control system.
  - Metering pump for precise flow rate control.
  - Inert support material (e.g., glass beads, silica gel).
  - Fraction collector.
  - Analytical instrumentation.

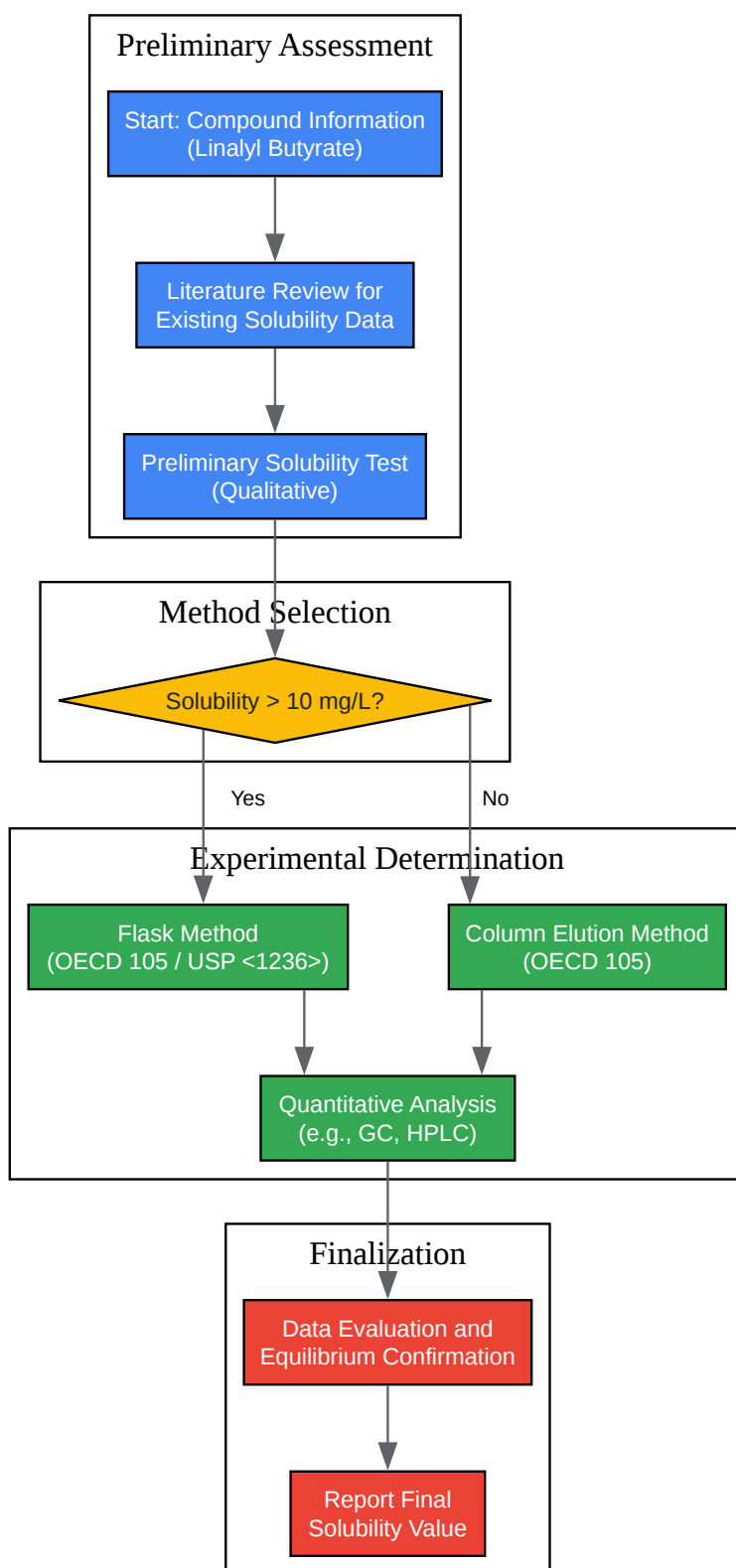
- Procedure:
  - Coat the inert support material with an excess of **linalyl butyrate**. This is typically done by dissolving the substance in a volatile solvent, mixing it with the support, and then evaporating the solvent.
  - Pack the coated support material into the column.
  - Pump purified water through the column at a low, constant flow rate.
  - Collect fractions of the eluate at regular intervals.
  - Analyze the concentration of **linalyl butyrate** in each fraction.
  - Continue the elution until the concentration of the eluate reaches a stable plateau, indicating that the water is saturated with the substance. The concentration at this plateau represents the water solubility.

## USP General Chapter <1236>: Solubility Measurements

This chapter provides a comprehensive overview of the principles and methods for determining the solubility of pharmaceutical substances. It emphasizes the importance of reaching thermodynamic equilibrium and discusses various factors that can influence solubility measurements. The "Saturation Shake-Flask Method" described in USP <1236> is analogous to the OECD 105 Flask Method and is considered the gold standard for equilibrium solubility determination.

## Logical Workflow for Solubility Assessment

The following diagram illustrates a general workflow for determining the solubility of a compound like **linalyl butyrate**.



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Caption: A logical workflow for determining the solubility of a chemical compound.

## Conclusion

**Linalyl butyrate** exhibits low solubility in water, a characteristic feature of its chemical structure. Conversely, it is generally soluble in a wide range of organic solvents, particularly alcohols and oils. For precise quantitative measurements, especially in aqueous media, standardized protocols such as the OECD Guideline 105 and the USP <1236> shake-flask method are recommended. The provided data and methodologies serve as a valuable resource for researchers and professionals in the fields of chemistry, pharmacology, and drug development, enabling informed decisions in formulation and application. Further experimental studies are warranted to establish a more comprehensive quantitative solubility profile of **linalyl butyrate** in various pure organic solvents.

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